

iMDK quarterhydrate stock solution preparation and storage

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Compound of Interest

Compound Name: iMDK quarterhydrate

Cat. No.: B14015803

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Application Notes and Protocols for iMDK Quarterhydrate

For Researchers, Scientists, and Drug Development Professionals

Abstract

iMDK quarterhydrate is a potent small molecule inhibitor of phosphoinositide 3-kinase (PI3K) and the growth factor Midkine (MDK).^{[1][2][3]} It has demonstrated efficacy in suppressing the growth of non-small cell lung cancer (NSCLC) cells, particularly when used in combination with a MEK inhibitor.^{[4][5]} These application notes provide detailed protocols for the preparation and storage of **iMDK quarterhydrate** stock solutions to ensure experimental consistency and reproducibility. Additionally, the mechanism of action and relevant signaling pathways are discussed to provide a comprehensive understanding of its biological activity.

Chemical Properties and Data

A summary of the key chemical and physical properties of **iMDK quarterhydrate** is provided below.

Property	Value	Reference
Molecular Formula	C21H13FN2O2S·1/4H2O	[6]
Molecular Weight	380.91 g/mol	[6]
CAS Number	881970-80-5	[3][7]

Stock Solution Preparation

Proper preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications. The following table summarizes the recommended solvents and concentrations for **iMDK quarterhydrate**.

Solvent	Concentration	Notes	Reference
DMSO	5 mg/mL (13.28 mM)	Use fresh, moisture-free DMSO for optimal solubility.	[3]

Protocol: Preparation of a 10 mM iMDK Quarterhydrate Stock Solution in DMSO

Materials:

- **iMDK quarterhydrate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing:** Accurately weigh the desired amount of **iMDK quarterhydrate** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.809 mg of **iMDK quarterhydrate**.
- **Solubilization:** Add the weighed powder to a sterile amber microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve the final desired concentration (e.g., add 1 mL of DMSO for a 10 mM solution).
- **Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution, but avoid excessive heat.
- **Aliquotting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

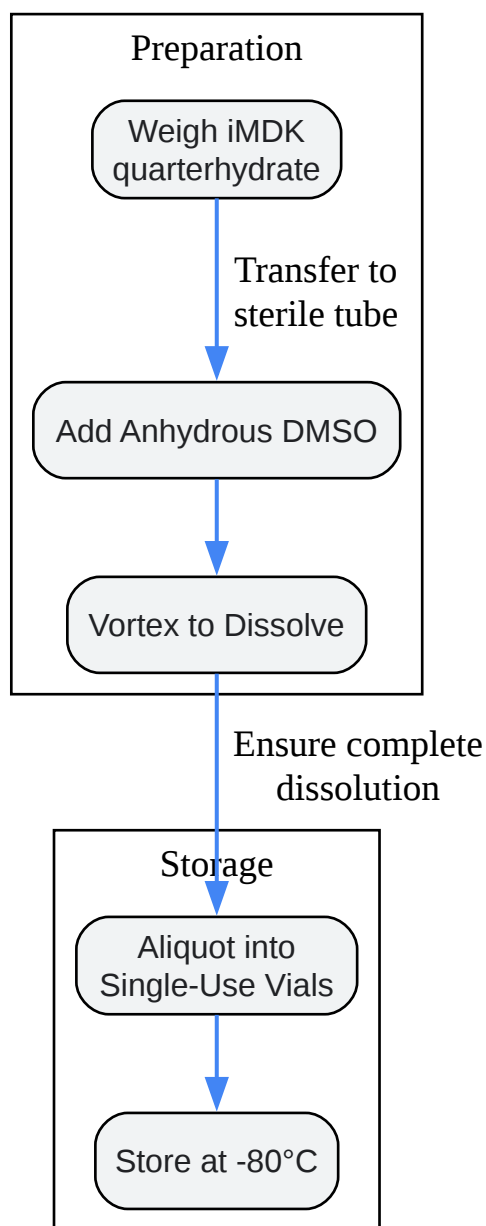
Correct storage of the stock solution is essential to maintain its chemical integrity and biological activity.

Storage Temperature	Shelf Life	Notes	Reference
-20°C	1 month	[1]	
-80°C	6 months	Recommended for long-term storage.	[1]

Storage Recommendations:

- Store the aliquoted stock solutions at -80°C for long-term storage.^[1]
- For short-term use, storage at -20°C is acceptable for up to one month.^[1]
- Protect the stock solution from light by using amber vials or by wrapping clear vials in aluminum foil.
- Avoid repeated freeze-thaw cycles, as this can degrade the compound.

Experimental Workflow: Stock Solution Preparation

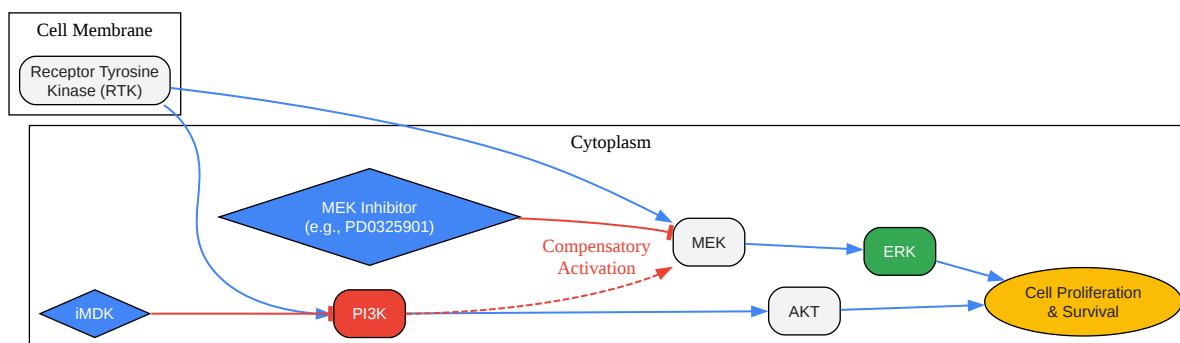


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Caption: Workflow for **iMDK quarterhydrate** stock solution preparation and storage.

Mechanism of Action and Signaling Pathway

iMDK quarterhydrate is a potent inhibitor of the PI3K pathway.[1][2][4] It also inhibits the growth factor MDK.[1][2] In non-small cell lung cancer (NSCLC) cells, iMDK has been shown to suppress the phosphorylation of AKT, a key downstream effector of PI3K.[4] Interestingly, treatment with iMDK can lead to the activation of the MAPK/ERK pathway, which may act as a resistance mechanism.[4][5] This compensatory activation suggests that a combination therapy approach, concurrently targeting both the PI3K and MAPK pathways, could be more effective.[4][5] Indeed, studies have shown that combining iMDK with a MEK inhibitor, such as PD0325901, cooperatively suppresses NSCLC cell viability and tumor growth.[4][5]

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Caption: iMDK inhibits the PI3K/AKT pathway and induces a compensatory activation of the MAPK/ERK pathway.

Safety Precautions

When handling **iMDK quarterhydrate**, it is important to adhere to standard laboratory safety practices. Avoid inhalation, and contact with skin and eyes.[8] Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[8] Handle the compound in a well-ventilated area or a chemical fume hood.[8] In case of spillage, prevent it from entering drains or water courses.[8] **iMDK quarterhydrate** is stable under recommended storage conditions and is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[8]

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